

Technical Guide on Teuflin (CAS Number: 72541-00-5)

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Compound of Interest

Compound Name:	Teuflin
CAS No.:	72541-00-5
Cat. No.:	B15890479

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This technical guide provides a summary of the available information for **Teuflin**, intended for researchers, scientists, and drug development professionals. The data presented is based on publicly accessible chemical databases.

Chemical and Physical Properties

Teuflin, with the CAS number 72541-00-5, is a diterpenoid natural product.^[1] Its chemical and physical properties are summarized in the table below, primarily sourced from the PubChem and COCONUT databases.^{[1][2]}

Property	Value	Source
Molecular Formula	C19H20O5	PubChem[2], COCONUT[1]
Molecular Weight	328.4 g/mol	PubChem[2]
IUPAC Name	(1R,5'S,8S,9R,10R)-5'-(furan-3-yl)-10-methylspiro[2-oxatricyclo[6.3.1.0 ^{4,12}]dodec-4(12)-ene-9,3'-oxolane]-2',3-dione	PubChem[2]
Canonical SMILES	<chem>C[C@@H]1C[C@@H]2C3=C(CCC[C@@H]3[C@@]14C--INVALID-LINK--C5=COC=C5)C(=O)O2</chem>	PubChem[2]
InChI	InChI=1S/C19H20O5/c1-10-7-14-16-12(17(20)23-14)3-2-4-13(16)19(10)8-15(24-18(19)21)11-5-6-22-9-11/h5-6,9-10,13-15H,2-4,7-8H2,1H3/t10-,13+,14-,15+,19-/m1/s1	PubChem[2]
InChIKey	XJRMFKRYVTFPN-NQFCYCSRSA-N	PubChem[2]
XLogP3-AA	2.3	PubChem[2]
Hydrogen Bond Donor Count	0	PubChem[2], COCONUT[1]
Hydrogen Bond Acceptor Count	5	PubChem[2], COCONUT[1]
Rotatable Bond Count	1	PubChem[2], COCONUT[1]
Exact Mass	328.13107373 Da	PubChem[2]
Monoisotopic Mass	328.13107373 Da	PubChem[2]
Topological Polar Surface Area	65.7 Å ²	PubChem[2]

Heavy Atom Count	24	PubChem[2]
Formal Charge	0	PubChem[2]
Complexity	638	PubChem[2]

Synonyms and Other Identifiers

Teuflin is also known by several other names and identifiers.

Type	Identifier
Synonyms	Teuchamaedryn A, NSC-258598, 6-epi-Teucvin[2]
UNII	4ZX27K8S4X[2]
Nikkaji Number	J11.260G[2]

Biological Activity, Mechanism of Action, and Experimental Protocols

Despite a comprehensive search of publicly available scientific literature and databases, no specific information was found regarding the biological activity, mechanism of action, or detailed experimental protocols for **Teuflin** (CAS 72541-00-5). The searches yielded information on other compounds, such as Theophylline and Luteolin, which are not directly related to **Teuflin**.

This lack of available data prevents the creation of a detailed guide on the experimental aspects of **Teuflin**'s biological function.

Visualization of Signaling Pathways and Experimental Workflows

Due to the absence of information on the biological activity and mechanism of action of **Teuflin**, it is not possible to generate diagrams of signaling pathways or experimental workflows.

In conclusion, while the chemical identity of **Teuflin** (CAS 72541-00-5) is well-defined, there is a significant gap in the publicly accessible information regarding its biological properties and experimental investigation. Further research would be required to elucidate these aspects.

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References

- 1. CNP0255587.0 - COCONUT [coconut.naturalproducts.net]
- 2. Teuflin | C19H20O5 | CID 13071598 - PubChem [pubchem.ncbi.nlm.nih.gov]
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